

Essential Safety and Operational Guide for Handling hMAO-B-IN-9

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Compound of Interest

Compound Name: hMAO-B-IN-9

Cat. No.: B15614629

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This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **hMAO-B-IN-9**. Adherence to these guidelines is essential for personal safety, experimental integrity, and regulatory compliance.

Personal Protective Equipment (PPE) and Handling

While a specific Safety Data Sheet (SDS) for **hMAO-B-IN-9** is not publicly available, the following PPE and handling procedures are recommended based on guidelines for similar potent enzyme inhibitors and general laboratory best practices.

Always work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid compound or preparing solutions.

Recommended Personal Protective Equipment

Procedure	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving & Storage	Safety glasses with side shields	Nitrile gloves	Laboratory coat	Not generally required
Weighing (Solid Form)	Safety goggles	Double-gloving with nitrile gloves	Disposable gown over laboratory coat	N95/P100 respirator in a ventilated enclosure
Dissolving & Handling Solutions	Chemical splash goggles	Double-gloving with nitrile gloves	Disposable gown over laboratory coat	Not required if performed

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